

Safeguarding Your Research: A Comprehensive Guide to Handling E129 (Allura Red AC)

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Compound of Interest

Compound Name: E129

Cat. No.: B15611244

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **E129**, also known as Allura Red AC. By offering clear, procedural guidance, we aim to be your trusted partner in laboratory safety and chemical handling, empowering you to focus on your critical research with confidence.

E129 is a synthetic azo dye widely used in the food, beverage, and pharmaceutical industries. [1][2] While generally considered safe for consumption within regulated limits, proper handling in a laboratory setting is crucial to mitigate potential risks, including skin and eye irritation, and respiratory tract irritation.[3][4]

Essential Safety Information at a Glance

This table summarizes the key safety data for **E129**, providing a quick reference for risk assessment in your laboratory.

Parameter	Value	Source(s)
Chemical Name	Allura Red AC	[3][4]
Synonyms	FD&C Red No. 40, C.I. 16035, E129, Red Azo Dye, Food Red 17	[4]
CAS Number	25956-17-6	[3][4]
Molecular Formula	C ₁₈ H ₁₄ N ₂ Na ₂ O ₈ S ₂	[4][5][6]
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[3][4]
Acceptable Daily Intake (ADI)	0-7 mg/kg body weight/day	[1][5][6][7]

Operational Plan for Handling E129

Following a standardized operational plan is critical for minimizing exposure and ensuring a safe laboratory environment.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Labeling: Ensure the container is clearly labeled with the chemical name, hazard pictograms, and any other required information.[8]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area.[9] It should be protected from air and light and can be refrigerated or frozen (2-8°C).[10] Keep the container in a dry place.[9]

Preparation and Handling

- Engineering Controls: Whenever possible, handle **E129** in a laboratory fume hood.[10] Use adequate general or local exhaust ventilation to keep airborne concentrations below

permissible exposure limits.[10] Ensure a safety shower and eye wash station are readily accessible.[3]

- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in the following section.
- Hygiene: Wash hands thoroughly after handling the substance.[3][10] Do not eat, drink, or smoke in the handling area.[3]

Spill Management

- Minor Spills: For small spills, clean up immediately.[10] Sweep up the powder, avoiding dust generation, and place it into a suitable, labeled container for disposal.[8][10]
- Major Spills: In the event of a large spill, evacuate the area and alert emergency responders.[11]
- Decontamination: Decontaminate the spill site with a 10% caustic solution and ensure the area is well-ventilated.[10]

Disposal

- Waste Collection: Collect waste **E129** and contaminated materials in a suitable, labeled container.
- Regulations: Dispose of the waste in accordance with local, state, and federal regulations. Do not let the product enter drains, water courses, or the soil.[3][9][10]

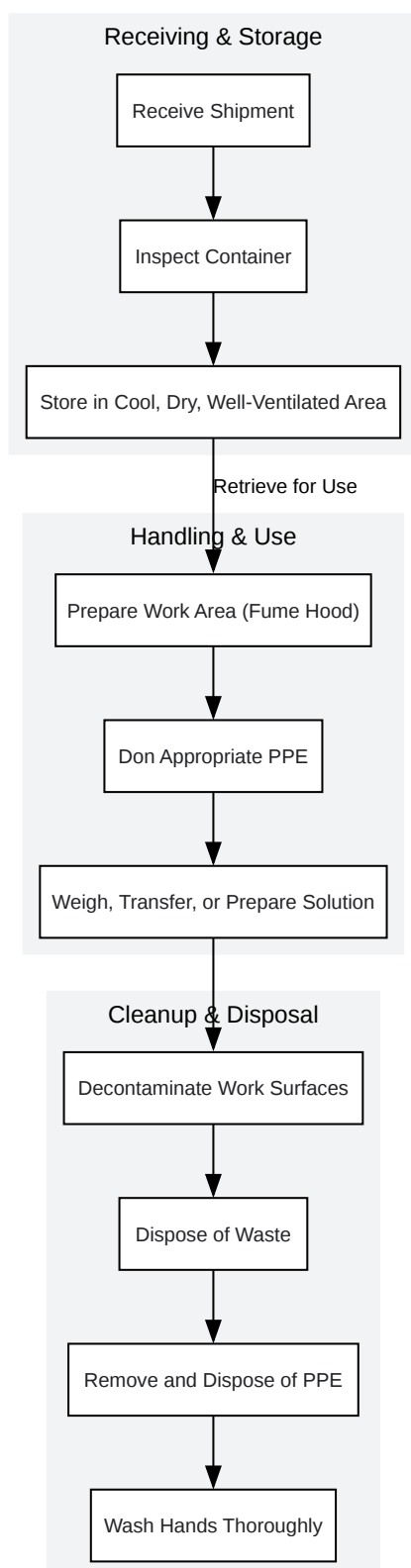
Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is dependent on the specific laboratory task being performed. The following table outlines the recommended PPE for handling **E129**.

Task	Eye/Face Protection	Hand Protection	Respiratory Protection	Skin and Body Protection
Handling solid powder (weighing, transferring)	Safety glasses with side-shields or chemical goggles.[3][11]	Protective gloves.[3][10]	Dust respirator or NIOSH/MSHA approved respiratory protection if exposure limits are exceeded or irritation is experienced.[8][10]	Laboratory coat or impervious clothing.[3]
Preparing solutions	Chemical goggles or a face shield if splashing is possible.[8][10]	Protective gloves.[3][10]	Not generally required if handled in a fume hood or with adequate ventilation.	Laboratory coat or impervious clothing.[3]
Cleaning spills	Tight-sealing safety goggles and a face shield.[8]	Protective gloves.[3][10]	A NIOSH/MSHA approved respirator is recommended.[8]	Wear protective gloves and protective clothing.[8]

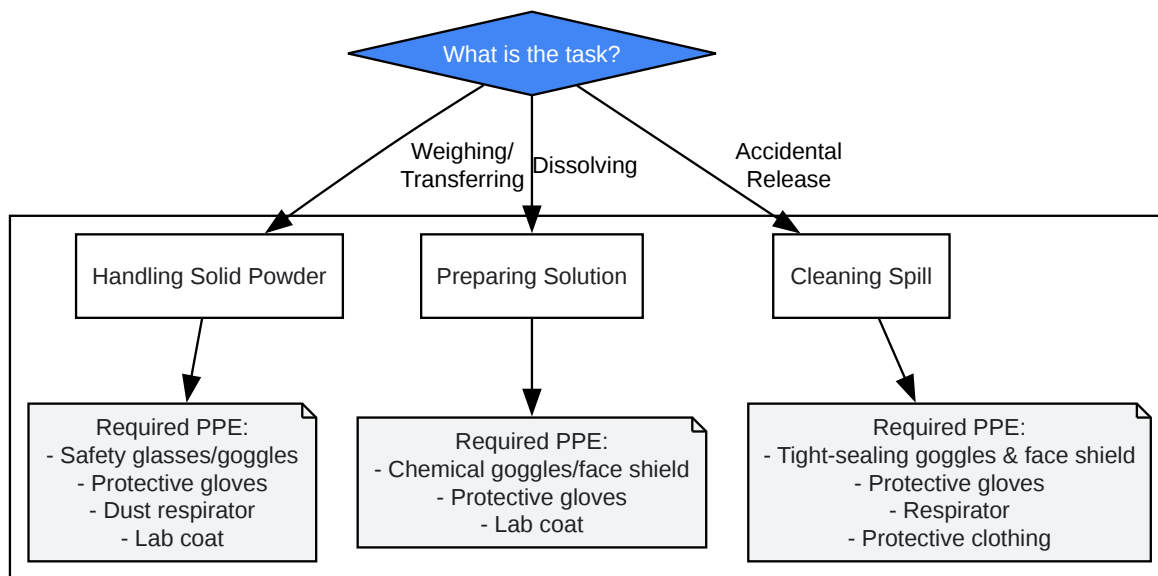
Visualizing Laboratory Processes

To further enhance understanding and adherence to safety protocols, the following diagrams illustrate the standard workflow for handling **E129** and the decision-making process for PPE selection.



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Caption: Standard operational workflow for handling **E129** in a laboratory setting.



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Caption: Decision-making guide for selecting appropriate PPE for **E129** handling.

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